

Personal protective equipment for handling 2-Hexanol

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Compound of Interest

Compound Name: 2-Hexanol

Cat. No.: B165339

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Essential Safety and Handling Guide for 2-Hexanol

This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **2-Hexanol** in a laboratory setting. Adherence to these protocols is crucial for ensuring the safety of researchers, scientists, and drug development professionals while minimizing environmental impact.

Chemical Safety and Hazard Information

2-Hexanol is a flammable liquid and vapor that can cause skin and serious eye irritation.[\[1\]](#)[\[2\]](#) It may also be harmful if swallowed or inhaled.[\[1\]](#)[\[4\]](#) The substance defats the skin, which may lead to dryness or cracking with repeated exposure.[\[2\]](#)[\[3\]](#) It is crucial to handle **2-Hexanol** in a well-ventilated area and to take precautionary measures against static discharge.[\[3\]](#)[\[5\]](#)

Property	Value	Source
CAS Number	626-93-7	[6]
Molecular Formula	C ₆ H ₁₄ O	[6]
Molar Mass	102.177 g·mol ⁻¹	[6]
Boiling Point	136-140 °C (277-284 °F)	[6]
Flash Point	41-45 °C (106-113 °F)	[6] [7]
Density	0.81 g/mL	[6]
Solubility in Water	14 g/L (Poor)	[6] [7]

Personal Protective Equipment (PPE)

When handling **2-Hexanol**, the following personal protective equipment is mandatory to ensure personal safety.

Equipment	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or a face shield. [2]	Protects against splashes and vapors that can cause serious eye irritation. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact, which can cause irritation and dryness. [1] [2]
Respiratory Protection	Use in a well-ventilated area or under a fume hood. If ventilation is inadequate, a NIOSH or CEN approved respirator for organic vapors is necessary. [1] [3]	Avoids inhalation of vapors which may cause respiratory irritation. [1]
Protective Clothing	Laboratory coat and closed-toe shoes. Flame-retardant antistatic protective clothing is recommended.	Protects against accidental skin contact and potential fire hazards.

Handling and Storage Procedures

Safe Handling:

- Ventilation: Always handle **2-Hexanol** in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Ignition Sources: Keep away from open flames, sparks, hot surfaces, and other sources of ignition.[\[1\]](#)[\[3\]](#) Use non-sparking tools.[\[3\]](#)[\[5\]](#)
- Static Discharge: Take precautionary measures to prevent the buildup of electrostatic charge by grounding and bonding containers and receiving equipment.[\[1\]](#)[\[3\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in the work area.[\[2\]](#)

Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[[1](#)]
- Incompatibilities: Store separately from strong oxidizing agents.[[2](#)]
- Leaking Containers: Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[[1](#)]

Spill and Disposal Plan

Spill Response:

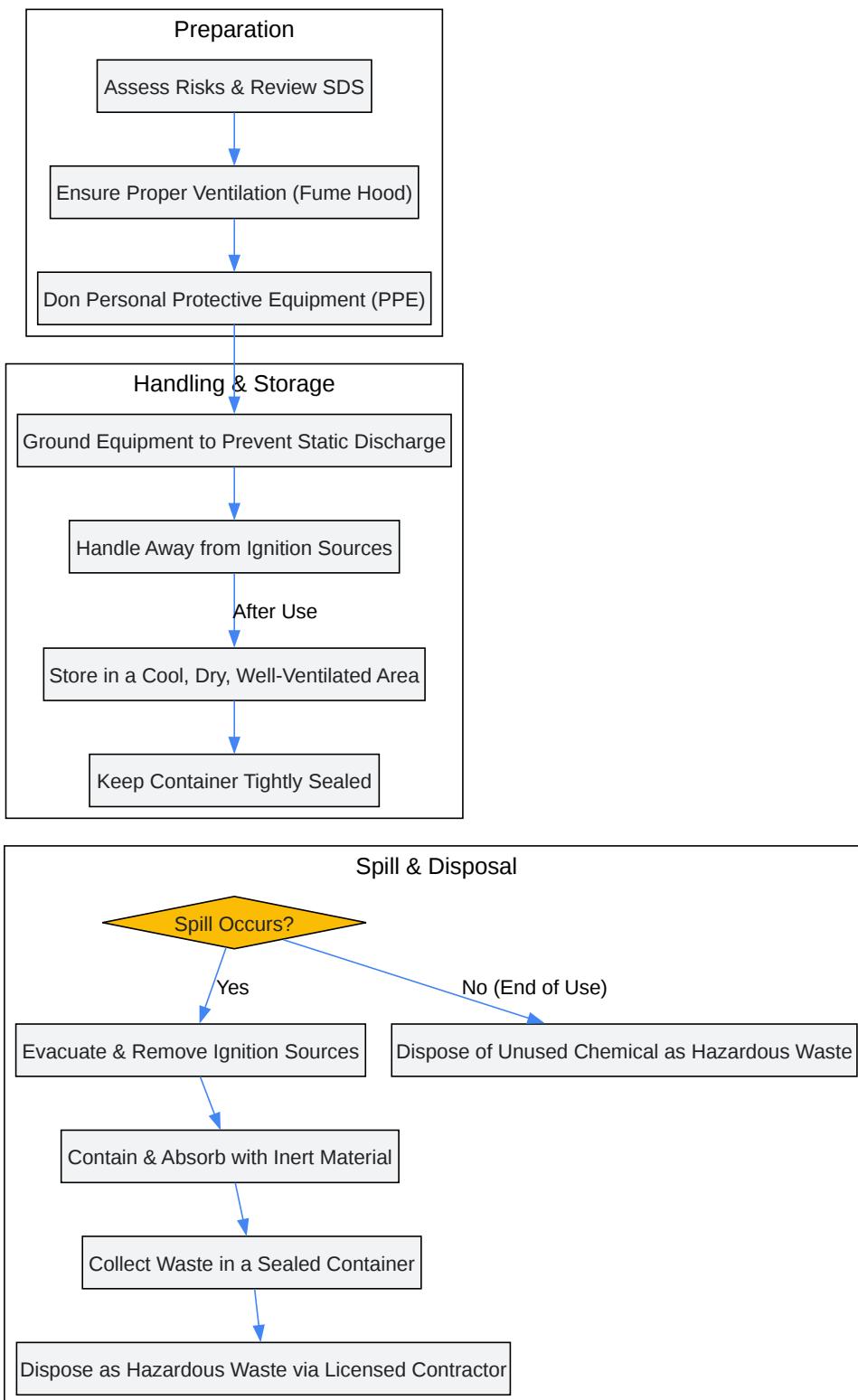
- Immediate Action: Remove all sources of ignition and evacuate the area.[[1](#)][[3](#)]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[[1](#)]
- Clean-up: Absorb the spillage with a non-combustible absorbent material such as sand, earth, or vermiculite.[[1](#)][[3](#)]
- Disposal of Clean-up Material: Collect the absorbent material and place it in a suitable, sealed container for disposal as hazardous waste.[[1](#)][[3](#)]

Waste Disposal:

- Designation: **2-Hexanol** and its containers must be disposed of as hazardous waste.[[8](#)] Do not mix with other waste.[[1](#)]
- Disposal Route: Offer surplus and non-recyclable solutions to a licensed disposal company. [[1](#)] All disposal must be in accordance with local, regional, and national regulations.[[1](#)]
- Container Disposal: Leave the chemical in its original container.[[1](#)] Uncleaned containers should be treated as the product itself.[[1](#)]

Procedural Workflow for Handling 2-Hexanol

Workflow for Safe Handling of 2-Hexanol

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